

An In-Depth Technical Guide to SIS17: A Selective HDAC11 Inhibitor

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Compound of Interest

Compound Name: SIS17
CAS No.: 9004-65-3
Cat. No.: B1146710

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **SIS17**, a selective inhibitor of histone deacetylase 11 (HDAC11). Detailed experimental protocols and data are presented to facilitate further research and development of this compound.

Chemical Structure and Properties

SIS17, with the chemical name N'-Hexadecylthiophene-2-carbohydrazide, is a potent and selective inhibitor of HDAC11.^[1] Its structure features a thiophene-2-carbohydrazide core coupled to a long hexadecyl alkyl chain. This long alkyl chain contributes to its poor to moderate solubility.^[2]

Chemical Structure:

 SIS17 Chemical Structure

Table 1: Physicochemical Properties of **SIS17**

Property	Value	Reference
Chemical Name	N'-Hexadecylthiophene-2-carbohydrazide	[3]
Molecular Formula	C ₂₁ H ₃₈ N ₂ OS	[3]
Molecular Weight	366.60 g/mol	[3]
CAS Number	2374313-54-7	[3]
Appearance	White Solid	[1]
Purity	≥95% (HPLC)	[3]
Solubility	Soluble to 10 mM in DMSO.[3] Also soluble in a mixture of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline (≥ 2.08 mg/mL), and in a mixture of 10% DMSO and 90% Corn Oil (≥ 2 mg/mL).[4]	[3][4]
Storage	Store at -20°C as a powder for up to 3 years. In solvent, store at -80°C for up to 1 year.	[3]

Biological Activity and Mechanism of Action

SIS17 is a selective inhibitor of HDAC11, a class IV histone deacetylase.[1][4] It has been shown to inhibit the demyristoylation of serine hydroxymethyltransferase 2 (SHMT2), a known substrate of HDAC11, without significantly inhibiting other HDAC isoforms.[1][4]

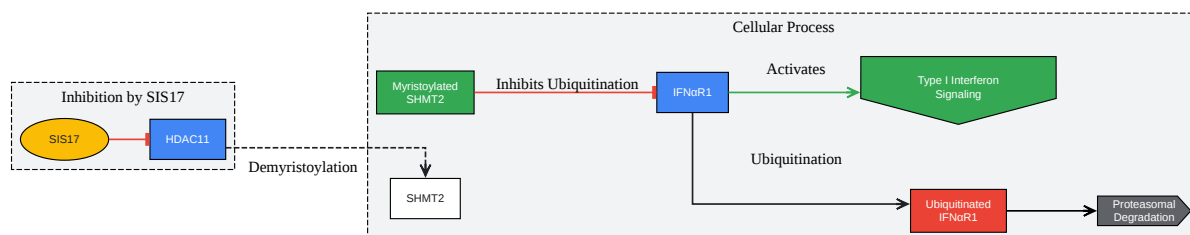
Table 2: In Vitro Inhibitory Activity of **SIS17**

Target	Substrate	IC ₅₀ (μM)	Reference
HDAC11	Myristoyl-H3K9 peptide	0.83	[5]
HDAC11	Myristoyl-SHMT2 peptide	0.27	[5]
HDAC1	Acyl-H3K9 peptides	>100	[5]
HDAC4	Acyl-H3K9 peptides	>100	[5]
HDAC8	Acyl-H3K9 peptides	>100	[5]
SIRT1	Acyl-H3K9 peptides	>100	[5]
SIRT2	Acyl-H3K9 peptides	>100	[5]
SIRT3	Acyl-H3K9 peptides	>100	[5]
SIRT6	Acyl-H3K9 peptides	>100	[5]

The mechanism of action of **SIS17** involves the inhibition of HDAC11's defatty-acylase activity. HDAC11 removes myristoyl groups from lysine residues of substrate proteins like SHMT2. By inhibiting this activity, **SIS17** increases the myristoylation of SHMT2. This post-translational modification of SHMT2 has been shown to regulate the ubiquitination and subsequent degradation of the type I interferon receptor (IFNαR1), thereby modulating the type I interferon signaling pathway.[6][7][8]

Signaling Pathway

The inhibition of HDAC11 by **SIS17** has a downstream effect on the type I interferon signaling pathway. The following diagram illustrates the key relationships in this pathway.



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Caption: HDAC11 signaling pathway modulated by **SIS17**.

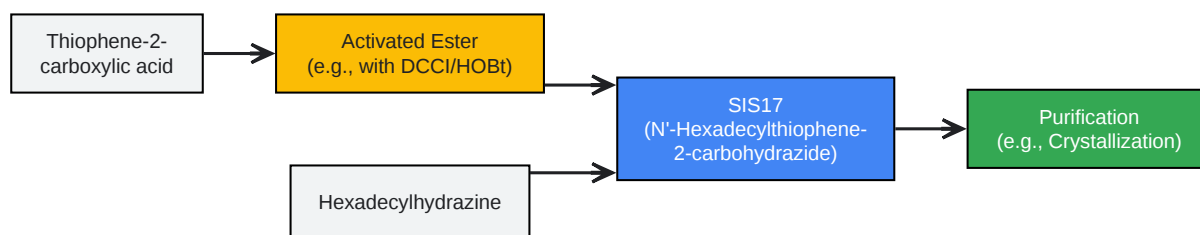
Experimental Protocols

Synthesis of N'-Hexadecylthiophene-2-carbohydrazide (SIS17)

While a detailed, step-by-step protocol for the synthesis of **SIS17** is not publicly available in the reviewed literature, a general synthetic route can be inferred from the synthesis of its core moiety, 2-thiophenecarbohydrazide. The synthesis would likely involve the reaction of a thiophene-2-carboxylic acid derivative with a hexadecyl-substituted hydrazine.

A general procedure for the synthesis of 2-thiophenecarbohydrazides involves the activation of 2-thiophenecarboxylic acid with a coupling agent such as dicyclohexylcarbodiimide (DCCI) in the presence of 1-hydroxybenzotriazole (HOBt), followed by reaction with the desired hydrazine.^[9]

General Workflow for Synthesis:



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Caption: General synthetic workflow for **SIS17**.

In Vitro HDAC11 Inhibition Assay (HPLC-based)

This protocol is adapted from the methodology described for determining the IC₅₀ value of **SIS17** against HDAC11.[5]

Materials:

- Recombinant human HDAC11
- Myristoyl-H3K9 peptide (substrate)
- **SIS17**
- Assay Buffer (e.g., 50 mM Tris-HCl pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂)
- Quenching solution (e.g., 0.5% acetic acid)
- HPLC system with a C18 column

Procedure:

- Prepare serial dilutions of **SIS17** in the assay buffer.
- In a reaction plate, add the HDAC11 enzyme to the **SIS17** dilutions and pre-incubate for a specified time (e.g., 10 minutes at room temperature).
- Initiate the reaction by adding the myristoyl-H3K9 peptide substrate.

- Incubate the reaction at 37°C for a defined period (e.g., 30 minutes).
- Stop the reaction by adding the quenching solution.
- Analyze the reaction mixture by reverse-phase HPLC to separate the substrate and the de-myristoylated product.
- Quantify the peak areas corresponding to the substrate and product.
- Calculate the percentage of inhibition for each **SIS17** concentration relative to a no-inhibitor control.
- Determine the IC₅₀ value by fitting the dose-response curve using non-linear regression analysis.

Cellular SHMT2 Defatty-acylation Assay

This protocol is based on the method used to assess the effect of **SIS17** on SHMT2 acylation in cells.[\[5\]](#)

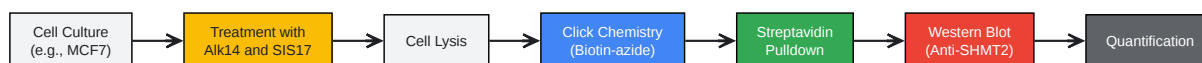
Materials:

- MCF7 cells (or other suitable cell line)
- Alkyne-tagged palmitic acid analog (e.g., Alk14)
- **SIS17**
- Cell lysis buffer
- Biotin-azide (for click chemistry)
- Click chemistry reaction buffer (containing copper(I) catalyst)
- Streptavidin beads
- SDS-PAGE and Western blotting reagents
- Anti-SHMT2 antibody

Procedure:

- Culture MCF7 cells to the desired confluency.
- Treat the cells with the alkyne-tagged palmitic acid analog and different concentrations of **SIS17** for a specified duration (e.g., 6 hours).
- Harvest and lyse the cells.
- Perform a click chemistry reaction by incubating the cell lysates with biotin-azide and the click chemistry reaction buffer to attach a biotin tag to the acylated proteins.
- Enrich the biotin-tagged (acylated) proteins by pulling them down with streptavidin beads.
- Elute the bound proteins from the beads.
- Separate the eluted proteins by SDS-PAGE.
- Perform a Western blot using an anti-SHMT2 antibody to detect the amount of acylated SHMT2.
- Quantify the band intensities to determine the relative levels of SHMT2 acylation at different **SIS17** concentrations.

Experimental Workflow for Cellular Assay:



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Caption: Workflow for cellular SHMT2 defatty-acylation assay.

Conclusion

SIS17 is a valuable research tool for studying the biological functions of HDAC11. Its selectivity and characterized mechanism of action make it a strong candidate for further investigation in therapeutic areas where HDAC11 plays a significant role, such as immunology and oncology.

This guide provides the foundational information and methodologies required for researchers to effectively utilize **SIS17** in their studies.

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